

Experimental setup for 2-(Benzylcarbamoyl)benzoic acid reactions

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Compound of Interest

Compound Name: 2-(Benzylcarbamoyl)benzoic acid

Cat. No.: B170794

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Application Notes & Protocols: 2-(Benzylcarbamoyl)benzoic acid

Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-(Benzylcarbamoyl)benzoic acid** is a benzoic acid derivative that serves as a valuable intermediate in organic synthesis. Its structure, featuring both a carboxylic acid and a secondary amide functional group in an ortho relationship, allows for a variety of chemical transformations. This document provides detailed experimental protocols for the synthesis, characterization, and key reactions of **2-(Benzylcarbamoyl)benzoic acid**.

Physicochemical and Spectroscopic Data

The key quantitative data for **2-(Benzylcarbamoyl)benzoic acid** are summarized below for easy reference.

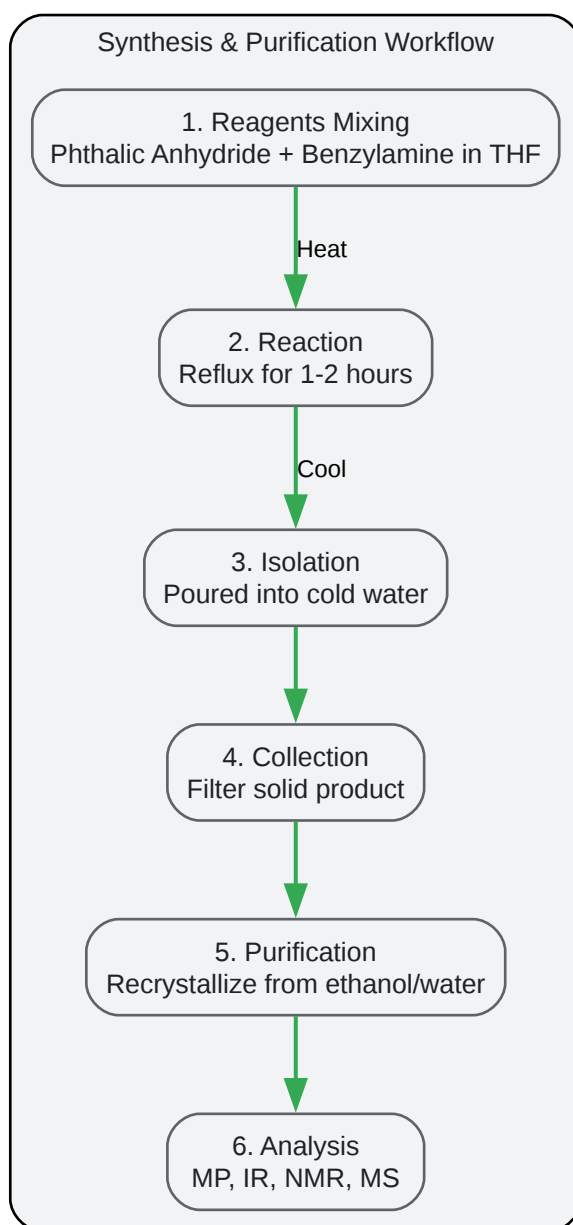
Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₃ NO ₃	[1]
Molecular Weight	255.27 g/mol	[1]
Melting Point	108–111 °C	[1]
Appearance	Faint brown colored product	[2]
IR (Infrared) Peaks	3384 cm ⁻¹ (N-H), 1722 cm ⁻¹ (Carboxylic C=O), 1677 cm ⁻¹ (Amide C=O)	[1]
LC-MS (ESI)	m/z 254.1 (M-H) ⁻	[1]
Elemental Analysis	C: 70.78%, H: 5.15%, N: 5.47%	[1]

Experimental Protocols

Protocol 1: Synthesis of 2-(Benzylcarbamoyl)benzoic acid

This protocol details the synthesis via the acylation of benzylamine with phthalic anhydride, adapted from a similar procedure using substituted anilines[2].

Workflow Diagram:



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Caption: Workflow for the synthesis and purification of **2-(Benzylcarbamoyl)benzoic acid**.

Materials:

- Phthalic anhydride
- Benzylamine

- Tetrahydrofuran (THF), anhydrous
- Ethanol
- Deionized water
- Round bottom flask (100 mL)
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper

Procedure:

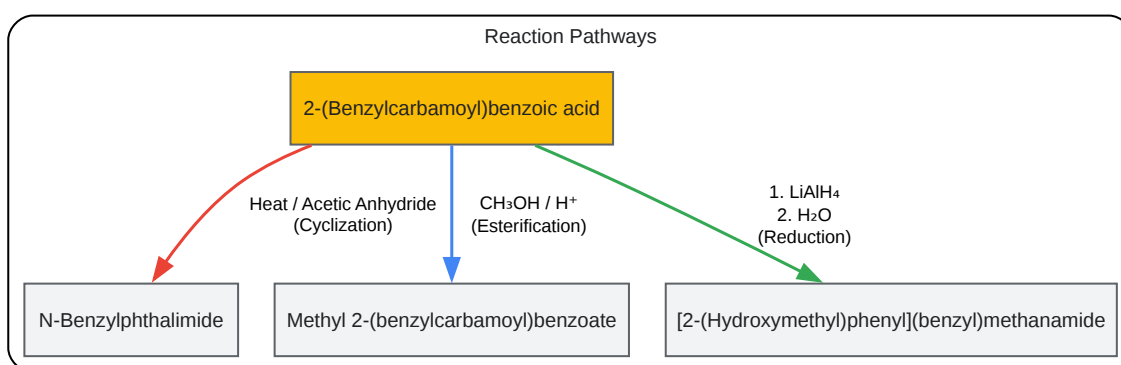
- In a 100 mL round bottom flask, dissolve phthalic anhydride (1.48 g, 10 mmol) in 30 mL of anhydrous THF[2].
- Add benzylamine (1.07 g, 10 mmol) to the solution dropwise while stirring at room temperature.
- Equip the flask with a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for 1-2 hours[2].
- After the reaction is complete (monitored by TLC), allow the mixture to cool to room temperature.
- Pour the reaction mixture into 50 mL of cold deionized water to precipitate the product[2].
- Collect the solid product by vacuum filtration using a Büchner funnel and wash with cold water.
- Purify the crude product by recrystallization from an ethanol/water mixture to yield a faint brown solid[2].

- Dry the purified product under vacuum and characterize by melting point, IR, and other spectroscopic methods.

Protocol 2: Key Reactions of 2-(Benzylcarbamoyl)benzoic acid

The dual functionality of the molecule allows for several subsequent reactions.

Reaction Pathways Diagram:



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References

- 1. 2-(Benzylcarbamoyl)benzoic acid | 19357-07-4 | Benchchem [benchchem.com]
- 2. researchgate.net [researchgate.net]

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